

# omega-oxo fatty acid anion function

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**Compound Focus:** 16-Oxo-palmitate

Cat. No.: S658841

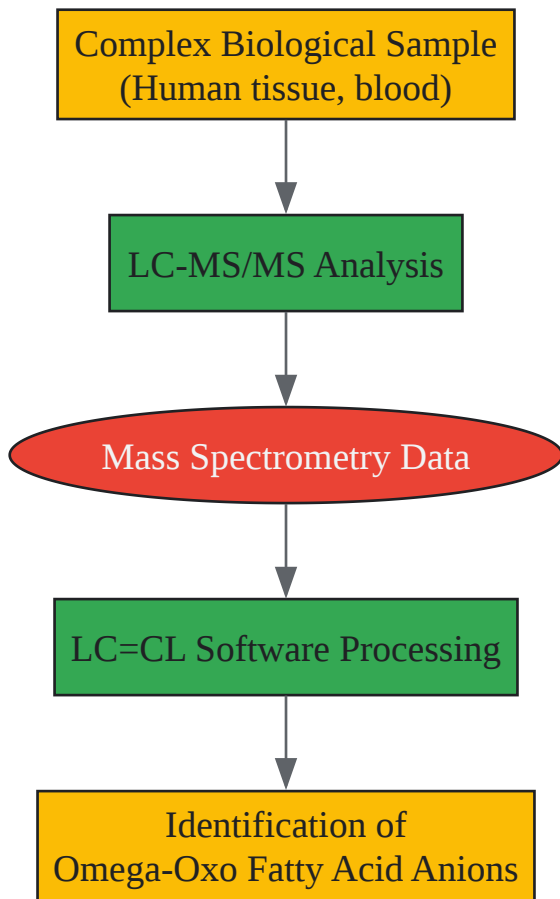
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## Research and Analytical Methods

Studying these specific lipids in complex biological samples has been challenging. A new computational method developed in 2025 now allows researchers to identify the precise omega positions of lipids using routine mass spectrometry data [1] [2].

- **Method Name:** LC=CL (Liquid Chromatography = C=C Location) [1]
- **Principle:** A computational software used in conjunction with routine liquid chromatography-tandem mass spectrometry (LC-MS/MS) lipidomics [1].
- **Advantage:** Makes omega position information accessible without highly specialized equipment. Offers high sensitivity, detecting lipids even at very low concentrations [1] [2].
- **Application Example:** This method proved that the enzyme **cPLA2** specifically utilizes an omega-9 fatty acid (mead acid), providing new insights into inflammatory mechanisms [1].

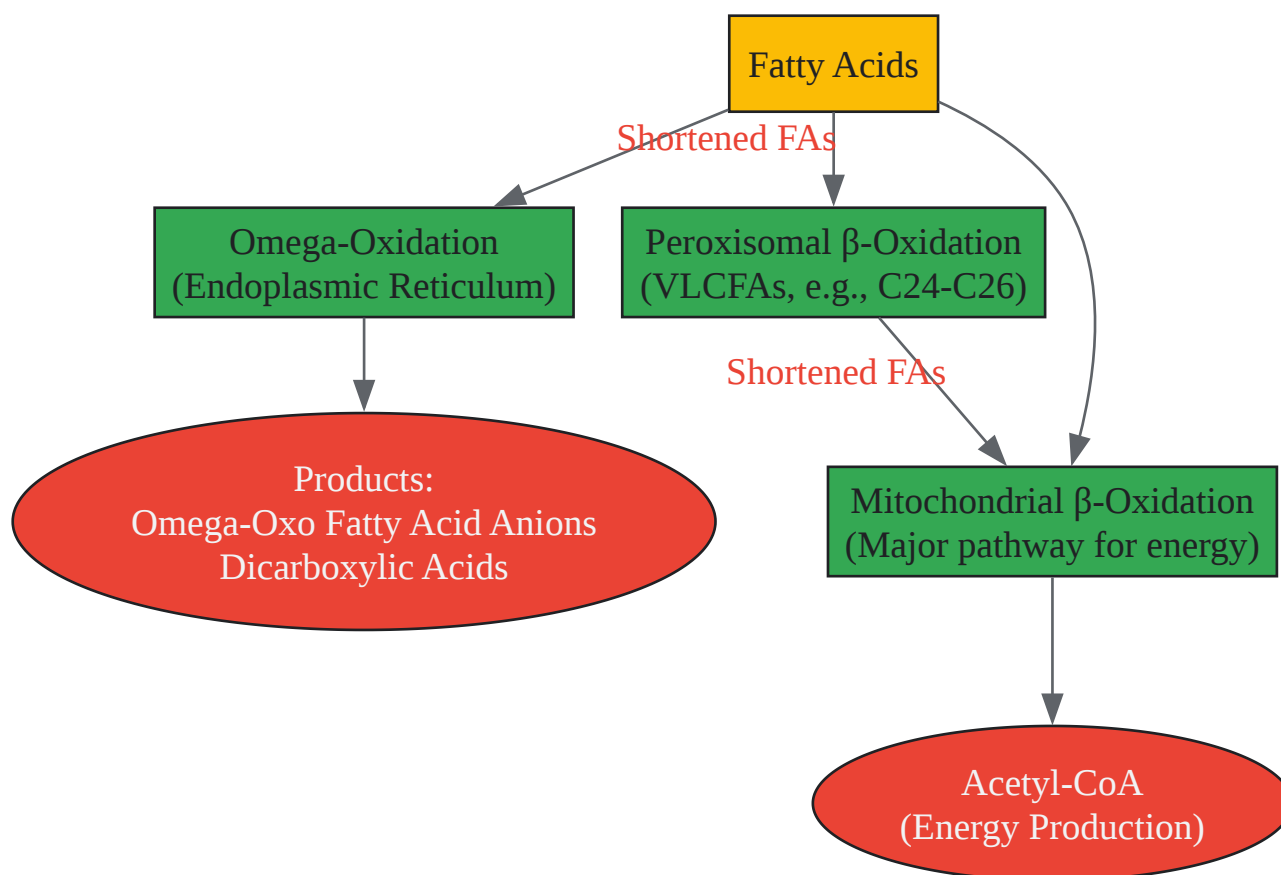
This experimental workflow can be visualized as follows:



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## Relationship to Broader Fatty Acid Metabolism

To fully understand omega-oxo fatty acid anions, it is essential to place them in the context of the body's complete fatty acid oxidation system. The diagram below illustrates how the omega-oxidation pathway, producing these anions, relates to other major pathways.



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The table below compares the three cellular pathways for fatty acid oxidation.

Feature	Omega-Oxidation	Peroxisomal β-Oxidation	Mitochondrial β-Oxidation
Primary Site	Endoplasmic Reticulum [3]	Peroxisomes [3]	Mitochondrial Matrix [3]
Primary Substrates	Large, water-insoluble fatty acids; xenobiotics [3]	Very Long-Chain Fatty Acids (VLCFAs, C24-C26) [3]	Long-chain fatty acids (e.g., Palmitate) [3]
Key Enzymes/Transporters	CYP450 enzymes	ABCD1-3 transporters; oxidase (produces H <sub>2</sub> O <sub>2</sub> ) [3]	Carnitine Palmitoyltransferase (CPT I/II) [3]

Feature	Omega-Oxidation	Peroxisomal $\beta$ -Oxidation	Mitochondrial $\beta$ -Oxidation
Main Physiological Role	Detoxification [3]	Chain-shortening of VLCFAs [3]	High-efficiency energy production (ATP) [3]

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## References

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2. A new way to study omega fatty acids [eurekalert.org]
3. Biochemistry, Fatty Acid Oxidation - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

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